

Application Notes and Protocols: Chromic Acid Test for Alcohol and Aldehyde Identification

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Compound of Interest

Compound Name: Chromic chromate

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Introduction

The chromic acid test, commonly known as the Jones test, is a qualitative assay used in organic chemistry to differentiate primary and secondary alcohols from tertiary alcohols and to detect the presence of aldehydes.[1] The test relies on the potent oxidizing properties of chromic acid (H_2CrO_4), which is prepared by dissolving chromium trioxide (CrO_3) or a dichromate salt in sulfuric acid.[2][3] A positive test is characterized by a distinct color change of the reagent from a bright orange to a green or blue-green precipitate.[1][4][5] This color change is due to the reduction of the chromium(VI) ion to the chromium(III) ion as the alcohol or aldehyde is oxidized.[1][4]

Primary alcohols are first oxidized to aldehydes, which are then further oxidized to carboxylic acids.[2][3][6] Secondary alcohols are oxidized to ketones.[1][2][6] Aldehydes are also readily oxidized to carboxylic acids.[5] Tertiary alcohols, lacking a hydrogen atom on the carbon bearing the hydroxyl group, do not react under the conditions of this test.[6] This differential reactivity forms the basis for the utility of the chromic acid test in functional group analysis.

Principle of the Test

The core of the chromic acid test is a redox reaction. The chromium(VI) in chromic acid, which is orange, acts as a strong oxidizing agent. In the presence of a primary or secondary alcohol,

or an aldehyde, the chromium(VI) is reduced to chromium(III), which typically forms a green or blue-green solution or precipitate.^{[1][4][5]}

- Primary Alcohols: Oxidized first to aldehydes and then to carboxylic acids.^{[2][3][6]}
- Secondary Alcohols: Oxidized to ketones.^{[1][2][6]}
- Aldehydes: Oxidized to carboxylic acids.^[5]
- Tertiary Alcohols: Do not react.^[6]
- Ketones: Do not react.^[2]

Data Presentation

The rate of the color change can provide preliminary information about the structure of the analyte. The following table summarizes the expected observations and approximate reaction times for various classes of compounds.

Compound Class	Functional Group	Expected Result	Approximate Reaction Time	Oxidation Product
Primary Alcohols	$R-CH_2OH$	Positive (Orange to Green/Blue-green)	Rapid (within 5 seconds)[2]	Carboxylic Acid[2][3]
Secondary Alcohols	R_2CHOH	Positive (Orange to Green/Blue-green)	Rapid (within 5 seconds)[2]	Ketone[1][2]
Tertiary Alcohols	R_3COH	Negative (Solution remains orange)	No reaction	No reaction
Aliphatic Aldehydes	$R-CHO$	Positive (Orange to Green/Blue-green)	Very Rapid (within 5 seconds)[2]	Carboxylic Acid[5]
Aromatic Aldehydes	$Ar-CHO$	Positive (Orange to Green/Blue-green)	Slower (30-45 seconds)[2]	Carboxylic Acid
Ketones	$R_2C=O$	Negative (Solution remains orange)	No reaction	No reaction[2]
Phenols	$Ar-OH$	Positive (Forms a dark-colored solution)	Rapid	Complex oxidation products

Experimental Protocols

I. Preparation of Jones Reagent (Chromic Acid Solution)

Materials:

- Chromium trioxide (CrO_3)
- Concentrated sulfuric acid (H_2SO_4)

- Distilled water
- Ice bath
- Glass-stoppered bottle for storage

Procedure:

- Caution: This procedure must be performed in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.^{[4][7][8]} Chromium trioxide is highly toxic and carcinogenic, and concentrated sulfuric acid is extremely corrosive.
- Carefully dissolve 25 g of chromium trioxide (CrO_3) in 25 mL of concentrated sulfuric acid.^[9]
- In a separate beaker, cool 75 mL of distilled water in an ice bath.^[9]
- Slowly and with constant stirring, add the chromic acid-sulfuric acid mixture to the cold distilled water.^[9] The addition should be done dropwise to control the exothermic reaction.
- Once the addition is complete, allow the solution to warm to room temperature.
- Store the resulting orange-red solution in a clearly labeled, glass-stoppered bottle.^[4]

II. Procedure for Chromic Acid Test

Materials:

- Sample to be tested (liquid or solid)
- Acetone (reagent grade)
- Jones Reagent (Chromic Acid Solution)
- Test tubes
- Pipettes

Procedure:

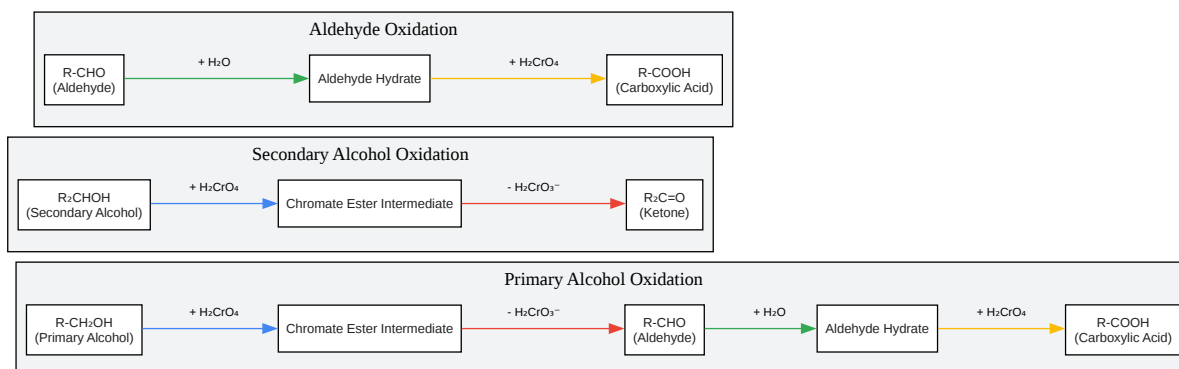
- In a clean test tube, dissolve 1-2 drops of a liquid sample or approximately 10 mg of a solid sample in 1 mL of acetone.[\[1\]](#)
- Add 1-2 drops of the Jones reagent to the acetone solution and agitate the mixture.[\[1\]](#)
- Observe any color change within the first 5-15 seconds.[\[2\]](#)
- A positive test is indicated by the formation of a green or blue-green color, often accompanied by a precipitate.[\[1\]](#)[\[4\]](#)
- A negative test is indicated by the persistence of the orange color of the reagent.[\[1\]](#)
- It is advisable to run a blank test using only acetone to ensure the solvent is not contaminated with any oxidizable impurities.[\[2\]](#)

Interferences and Limitations:

- Phenols: Can give a positive test, often resulting in a dark-colored solution.
- Enols: Compounds capable of tautomerizing to enols may also be oxidized.
- Contaminants: The presence of other oxidizable functional groups as impurities can lead to false-positive results.

Visualizations

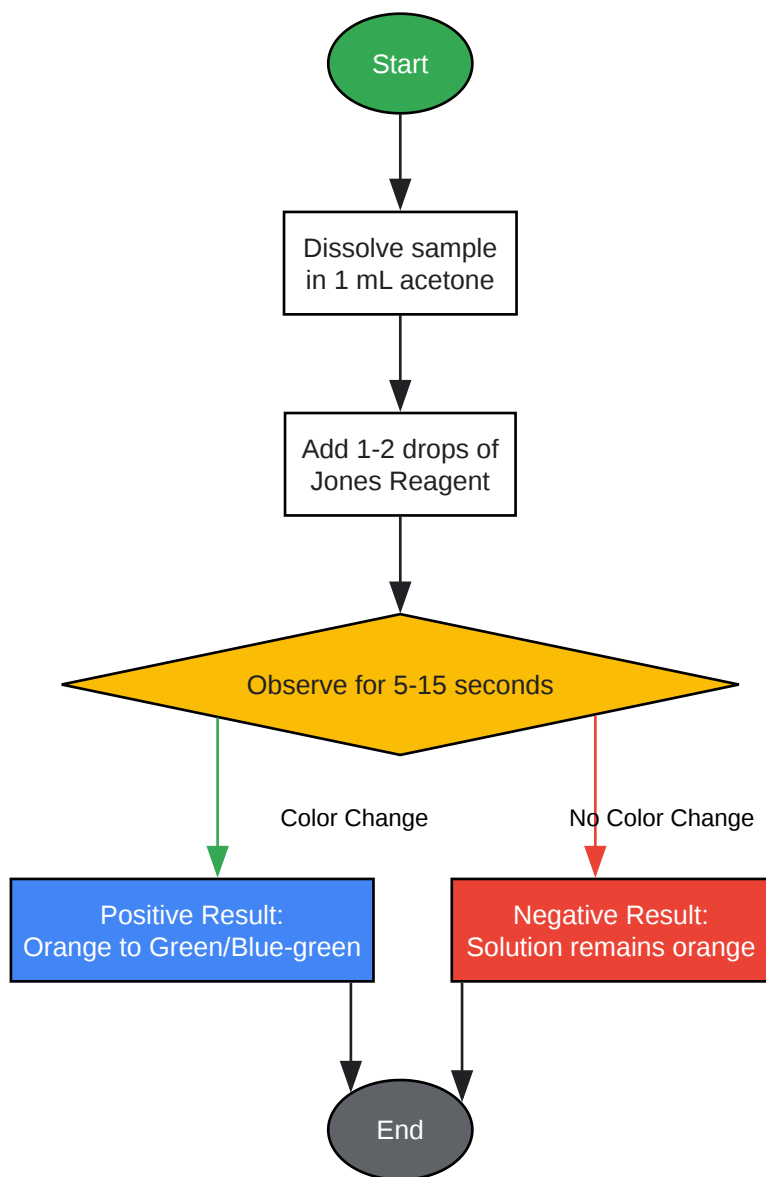
Reaction Mechanisms



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Caption: Oxidation pathways for primary alcohols, secondary alcohols, and aldehydes.

Experimental Workflow



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Caption: Logical workflow for the chromic acid test.

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